

4-Methylisoquinoline-5-sulfonyl chloride safety and handling precautions

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Compound of Interest

Compound Name: 4-Methylisoquinoline-5-sulfonyl chloride

Cat. No.: B018519

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An In-depth Technical Guide to the Safety and Handling of **4-Methylisoquinoline-5-sulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **4-Methylisoquinoline-5-sulfonyl chloride** based on available data for structurally similar compounds. A specific Safety Data Sheet (SDS) for **4-Methylisoquinoline-5-sulfonyl chloride** (CAS: 194032-16-1) was not readily available. Therefore, the information presented herein should be used as a guide and supplemented with a compound-specific SDS once obtained. All laboratory work should be conducted by trained professionals in a well-equipped facility.

Introduction

4-Methylisoquinoline-5-sulfonyl chloride is a sulfonyl chloride derivative of isoquinoline. Due to the reactive sulfonyl chloride group, this compound is expected to be corrosive, moisture-sensitive, and require careful handling to avoid exposure. This guide outlines the potential hazards, necessary personal protective equipment (PPE), emergency procedures, and proper storage and disposal methods.

Hazard Identification and Classification

Based on analogous compounds, **4-Methylisoquinoline-5-sulfonyl chloride** is anticipated to be classified with the following hazards:

- Skin Corrosion/Irritation: Category 1B - Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Serious Eye Damage/Eye Irritation: Category 1 - Causes serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Acute Toxicity (Oral, Dermal, Inhalation): Potential for toxicity if swallowed, in contact with skin, or if inhaled.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Moisture Sensitive: Reacts with water, potentially releasing toxic and corrosive gases such as hydrogen chloride.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

GHS Hazard Pictograms and Statements

While a specific GHS classification for **4-Methylisoquinoline-5-sulfonyl chloride** is not available, the following are typical for similar sulfonyl chlorides:

Pictogram	Signal Word	Hazard Statement
 alt text	Danger	H314: Causes severe skin burns and eye damage. [1] [5]
 alt text	Danger	H330: Fatal if inhaled.
 alt text	Warning	H302: Harmful if swallowed. [11] H315: Causes skin irritation. [11] H319: Causes serious eye irritation. [11] H335: May cause respiratory irritation. [10] [11]

Physical and Chemical Properties

Quantitative data for **4-Methylisoquinoline-5-sulfonyl chloride** is not widely published. The table below presents data for a related compound, Methanesulfonyl chloride, for illustrative

purposes.

Property	Value (for Methanesulfonyl chloride)	Reference
Molecular Formula	C10H8ClNO2S	[12]
Molecular Weight	241.70 g/mol	N/A
Boiling Point	161 °C / 321.8 °F @ 760 mmHg	[6]
Melting Point	-33 °C / -27.4 °F	[6]
Flash Point	110 °C / 230 °F	[6]
Density	1.480 g/cm ³	[6]
Vapor Pressure	2.6 mbar @ 20 °C	[6]
Water Solubility	Insoluble (reacts)	[6]

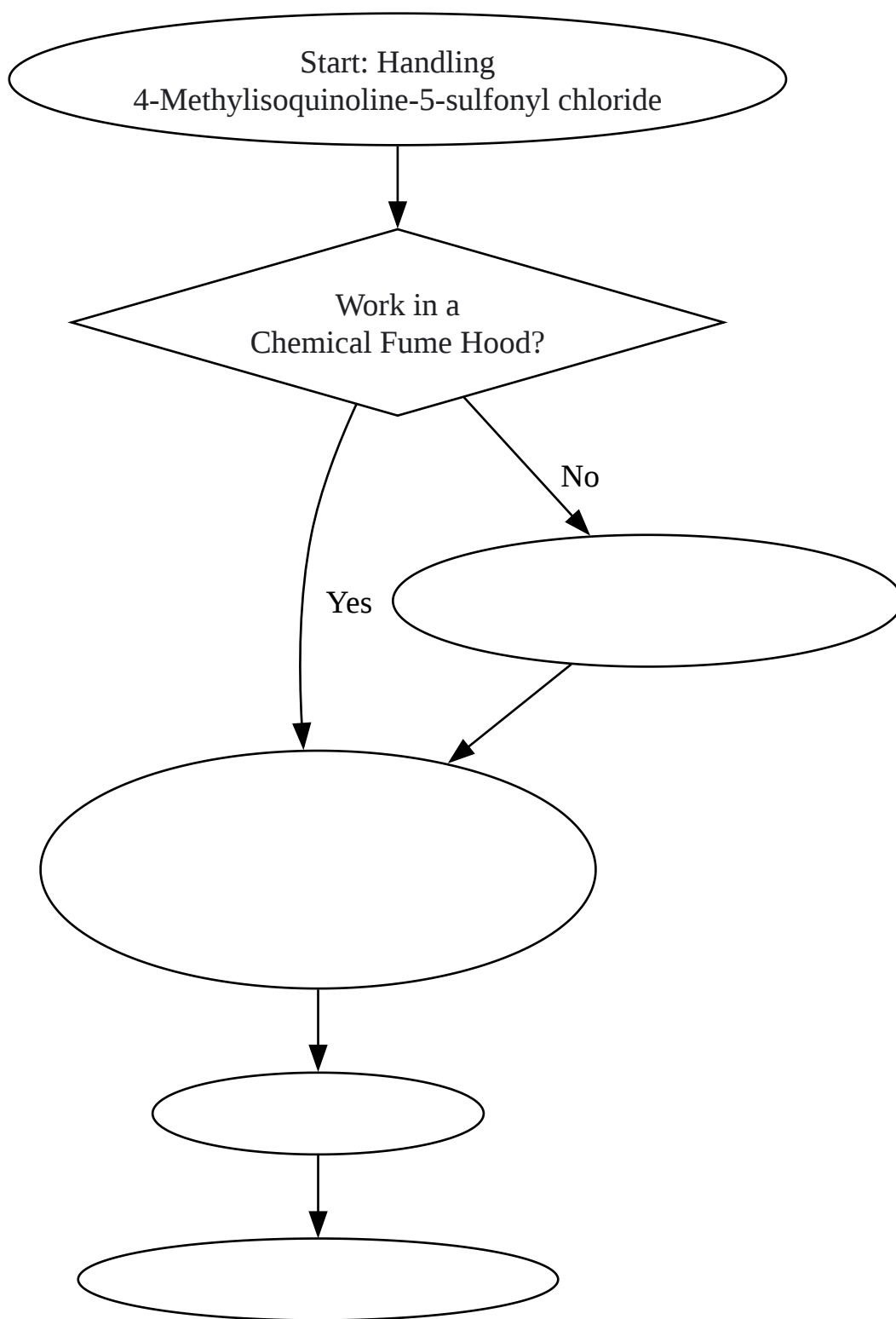
Experimental Protocols: Safe Handling and Use Engineering Controls

- Ventilation: Always handle **4-Methylisoquinoline-5-sulfonyl chloride** in a certified chemical fume hood to minimize inhalation exposure.[2][9]
- Eye Wash and Safety Shower: Ensure that an operational eye wash station and safety shower are readily accessible in the immediate work area.[1][2][8]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this compound.

PPE Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield. [8] [11]	Protects against splashes and vapors that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., neoprene, butyl rubber). [8] [11]	Prevents skin contact which can cause severe burns.
Skin and Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes. For larger quantities, consider a chemical-resistant apron or suit. [8]	Protects against skin exposure and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for acid gases and organic vapors may be necessary, especially if there is a risk of aerosol generation or if working outside a fume hood. [1] [2] [8]	Prevents inhalation of harmful vapors or dusts.



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Handling and Storage Protocols

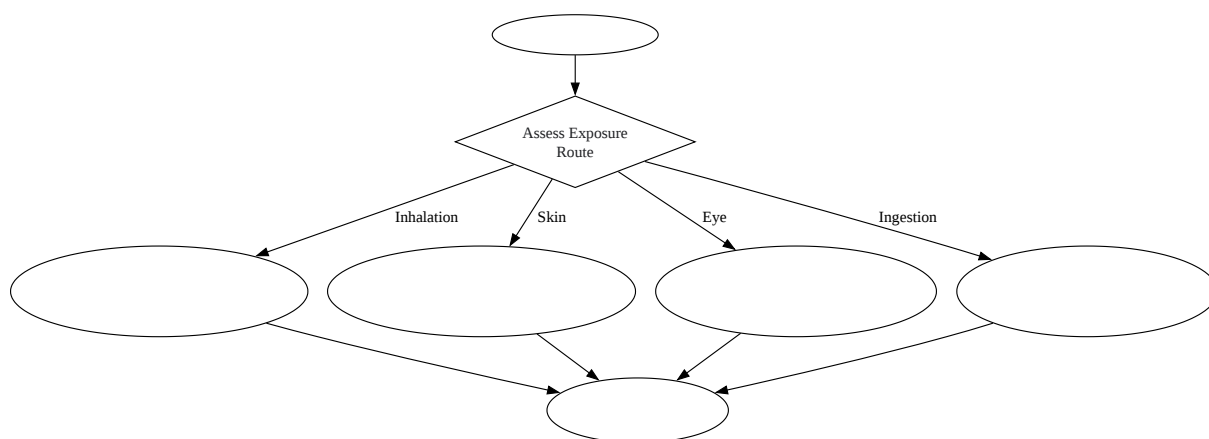
- Handling:
 - Before use, allow the container to warm to room temperature to prevent moisture condensation upon opening.[1]
 - Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.[2][8][10]
 - Avoid creating dust or aerosols.[8]
 - Wash hands thoroughly after handling.[1][2][4][7][8]
 - Do not eat, drink, or smoke in the work area.[1][4][7]
- Storage:
 - Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.[2][3][5][6][8][9]
 - Store away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and water.[1][4][8][9][10]
 - Store under an inert gas.[8]
 - Refrigerated storage may be recommended.[8]

Emergency Procedures

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	1. Immediately move the person to fresh air.[1][2][8][13][14] 2. If breathing is difficult or has stopped, provide artificial respiration.[1][2][13][15] 3. Seek immediate medical attention.[1][2][8]
Skin Contact	1. Immediately remove all contaminated clothing.[1][2][8] 2. Flush the affected skin with large amounts of water for at least 15 minutes.[1][2][13][14] 3. Seek immediate medical attention.[1][2][9]
Eye Contact	1. Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2][8][9][13][14] 2. Remove contact lenses if present and easy to do.[1][2][8] 3. Seek immediate medical attention.[1][2][8][9]
Ingestion	1. Do NOT induce vomiting.[2][7][15] 2. Rinse mouth with water.[2][7][13][15] 3. If the person is conscious, give them two glasses of water to drink.[15] 4. Seek immediate medical attention.[2][7][13][15]



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Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. [\[8\]](#)[\[10\]](#)[\[11\]](#)[\[15\]](#)
- Unsuitable Extinguishing Media: Do NOT use water, as it can react with the sulfonyl chloride to produce toxic and corrosive gases. [\[4\]](#)[\[8\]](#)
- Specific Hazards: Thermal decomposition can produce hazardous gases such as carbon oxides, sulfur oxides, and hydrogen chloride. [\[1\]](#)[\[4\]](#)[\[16\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [\[2\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#)[\[15\]](#)

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.[\[6\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)[\[10\]](#)[\[11\]](#)
- Containment: Prevent the spill from entering drains or waterways.[\[1\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Cleanup:
 - For solid spills, carefully sweep up the material and place it in a suitable, closed container for disposal. Avoid creating dust.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)
 - For liquid spills, absorb with an inert, dry material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[15\]](#)
- Personal Protection: Wear the appropriate PPE as described in section 4.2 during cleanup.[\[8\]](#)[\[11\]](#)

Disposal Considerations

- Dispose of **4-Methylisoquinoline-5-sulfonyl chloride** and any contaminated materials as hazardous waste.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)[\[8\]](#)
- Do not dispose of down the drain or in the regular trash.

Conclusion

4-Methylisoquinoline-5-sulfonyl chloride is a potentially hazardous chemical that requires strict adherence to safety protocols. By understanding its potential hazards and implementing the handling, storage, and emergency procedures outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always consult a compound-specific SDS for the most accurate and complete safety information.

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References

- 1. biosynth.com [biosynth.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. Isoquinoline-5-sulphonyl chloride hydrochloride - Safety Data Sheet [chemicalbook.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. fishersci.com [fishersci.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. fishersci.com [fishersci.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. angenechemical.com [angenechemical.com]
- 12. fluorochem.co.uk [fluorochem.co.uk]
- 13. schc.org [schc.org]
- 14. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 15. media.hiscoinc.com [media.hiscoinc.com]
- 16. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
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